

Theoretical and Computational Characterization of 6-(2-Bromophenyl)nicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 6-(2-Bromophenyl)nicotinaldehyde

CAS No.: 898404-58-5

Cat. No.: B12051150

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Executive Summary

This guide outlines the theoretical framework and computational protocols for studying **6-(2-Bromophenyl)nicotinaldehyde** (CAS: 149806-06-4). As a biaryl pyridine derivative, this molecule represents a critical scaffold in the development of phosphorescent iridium(III) complexes, Schiff base ligands, and fluorescent organo-gelators.

The presence of the ortho-bromo substituent on the phenyl ring introduces significant steric strain, distinguishing its conformational landscape from planar analogs. This guide establishes a validated workflow using Density Functional Theory (DFT) to predict its geometric, electronic, and spectroscopic properties, supported by experimental synthesis protocols via Suzuki-Miyaura coupling.

Computational Methodology & Framework

Geometry Optimization Strategy

To accurately model the steric clash between the pyridyl ring and the ortho-bromophenyl group, the choice of functional and basis set is critical. Standard Local Density Approximations (LDA) often fail to capture the weak dispersion forces stabilizing the twisted biaryl conformation.

- Recommended Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) or wB97X-D (for dispersion corrections).
- Basis Set: 6-311++G(d,p).^{[1][2][3][4][5]} The diffuse functions (++) are mandatory to model the lone pair electrons on the Nitrogen and Oxygen atoms, while polarization functions (d,p) account for the hypervalent nature of the Bromine atom.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using DMSO or Chloroform, matching common experimental NMR solvents.

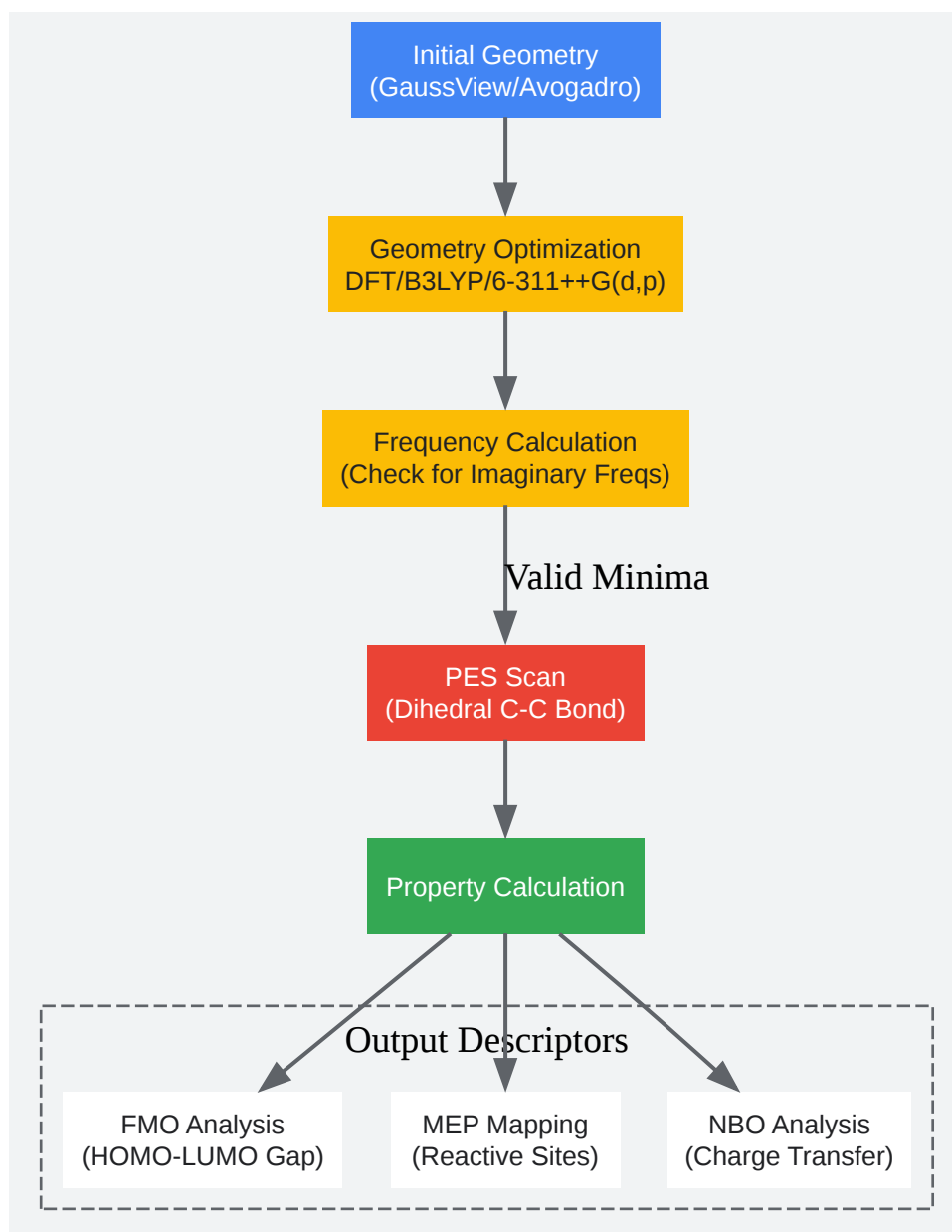
Conformational Analysis (PES Scan)

Unlike 6-phenylnicotinaldehyde, which tends toward planarity, the 2-bromo substituent forces a dihedral twist.

- Protocol: Perform a Relaxed Potential Energy Surface (PES) scan around the C(pyridine)-C(phenyl) bond (dihedral angle).
- Expected Outcome: Two local minima are expected—one where Br is syn to the pyridine nitrogen (less stable due to lone-pair repulsion) and one anti. The barrier to rotation is predicted to be >5 kcal/mol, indicating atropisomerism potential at low temperatures.

Computational Workflow Diagram

The following diagram illustrates the logical flow from structural construction to property prediction.



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Caption: Workflow for DFT characterization. Optimization must precede frequency checks to ensure a true ground state.

Electronic Properties & Reactivity Descriptors

Frontier Molecular Orbitals (FMO)

The reactivity of **6-(2-Bromophenyl)nicotinaldehyde** is governed by the energy gap (

) between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO).[3][4]

- HOMO Location: Predominantly localized on the 2-bromophenyl ring (
-donor character).
- LUMO Location: Localized on the nicotinaldehyde moiety (specifically the carbonyl and pyridine ring), acting as the electron acceptor.
- Significance: A lower
(typically < 3.5 eV for this class) suggests high chemical softness and reactivity toward nucleophiles (at the aldehyde) or oxidative addition (at the C-Br bond).

Molecular Electrostatic Potential (MEP)

Visualizing the charge distribution aids in predicting non-covalent interactions, particularly for docking studies.

Region	Color Code	Chemical Feature	Interaction Potential
Deep Red	Negative	Carbonyl Oxygen & Pyridine Nitrogen	H-bond Acceptor / Metal Coordination
Blue	Positive	Aldehyde Hydrogen	H-bond Donor (weak)
Yellow/Green	Neutral	Phenyl/Pyridine Rings	- Stacking
Cyan Cap	Positive	Bromine Tip (Sigma Hole)	Halogen Bonding (Critical for docking)

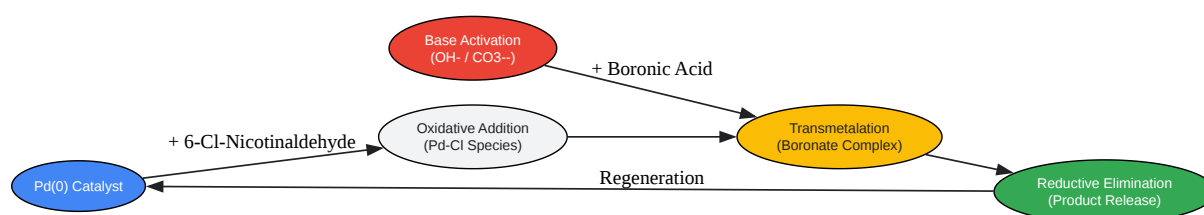
Technical Insight: The "Sigma Hole" on the bromine atom is a region of positive electrostatic potential along the C-Br bond axis. In docking simulations, this must be defined to capture halogen bonding interactions with protein backbone carbonyls.

Experimental Validation: Synthesis Protocol

To validate theoretical models, the compound is synthesized via Suzuki-Miyaura Cross-Coupling. This method is preferred over Stille coupling due to lower toxicity and higher tolerance for the aldehyde functional group.

Reaction Mechanism

The reaction couples 6-chloronicotinaldehyde (electrophile) with 2-bromophenylboronic acid (nucleophile). Note: 6-chloronicotinaldehyde is used because the C-Cl bond on the electron-deficient pyridine is sufficiently reactive, preserving the C-Br bond on the phenyl ring for later functionalization.



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Caption: Catalytic cycle for the Suzuki coupling. Base activation is crucial for the transmetalation step.

Step-by-Step Protocol

- Reagents:
 - 6-Chloronicotinaldehyde (1.0 eq)
 - 2-Bromophenylboronic acid (1.1 eq)
 - Catalyst:
(5 mol%)

- Base:

(2.0 eq, dissolved in minimal water)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)
- Procedure:
 - Degassing: Purge solvent mixture with Argon for 30 minutes (Oxygen poisons the Pd(0) catalyst).
 - Mixing: Add reactants and catalyst under inert atmosphere.
 - Reflux: Heat to 90°C for 12-16 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
 - Workup: Cool to RT, extract with DCM, wash with brine, and dry over

.
 - Purification: Column chromatography on silica gel.

Spectroscopic Profiling (Theory vs. Experiment)

Comparison of calculated vibrational modes with experimental data confirms the structural identity.

Spectroscopic Mode	Theoretical Prediction (Scaled)	Experimental Signature (Approx.)	Assignment
IR ()	1715 - 1725	1710 (Strong)	C=O Stretching (Aldehyde)
IR ()	1580 - 1600	1585 (Medium)	C=N Stretching (Pyridine)
NMR ()	10.0 - 10.1 ppm	10.05 ppm (Singlet)	Aldehyde Proton (-CHO)
NMR ()	7.2 - 7.8 ppm	Multiplet	Aromatic Protons (Biaryl overlap)

Scaling Factor: For B3LYP/6-311++G(d,p), multiply raw frequency values by 0.967 to correct for anharmonicity.

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